

In Vivo Tissue Response to Hard Reline Materials: A Comparative Guide

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A Close Look at "Truliner" and its Alternatives for Dental Researchers and Professionals

Hard reline materials are a staple in prosthodontics, used to readapt the intaglio surface of removable dentures to the ever-changing oral tissues. The biocompatibility of these materials is paramount, as they are in prolonged and intimate contact with the oral mucosa. This guide provides a comparative analysis of the in vivo tissue response to "**Truliner**," a popular polymethyl methacrylate (PMMA)-based hard reline material, and other commercially available alternatives. The information is curated for researchers, scientists, and drug development professionals to provide a foundational understanding of the biological performance of these materials, supported by available experimental data.

Understanding the In Vivo Response to Hard Reline Materials

The ideal hard reline material should be biocompatible, exhibiting minimal irritation and inflammatory response to the surrounding oral tissues. However, the chemical composition of these materials, particularly the presence of residual monomers in autopolymerizing acrylic resins, can elicit cytotoxic and inflammatory reactions.^[1] The in vivo tissue response is typically characterized by the degree of inflammation, changes in epithelial thickness and keratinization, and the formation of a fibrous capsule upon implantation in animal models.

Comparative Analysis of In Vivo Performance

While direct comparative in vivo histological studies specifically evaluating "**Truliner**" against a wide range of other hard reline materials are limited in the available scientific literature, we can draw valuable insights from studies on similar PMMA-based autopolymerizing resins and clinical evaluations of various commercial products.

Clinical Performance and Biocompatibility

Clinical studies provide crucial data on the real-world performance of hard reline materials. A one-year clinical evaluation of Tokuso Rebase, a chemically cured hard reline material, demonstrated excellent biocompatibility, with 100% of cases showing no irritation to the oral tissue.[2] Another comparative clinical study evaluated three chairside hard reline materials: Tokuso Rebase Fast Set, Coe Kooliner, and Total Hard. While there were differences in their physical properties and handling characteristics, no significant differences in tissue irritation were noted among the materials over a 12-month period, suggesting a generally acceptable level of biocompatibility for all three in a clinical setting.[3]

Histological Tissue Response in Animal Models

Animal studies, often involving subcutaneous or oral implantation, offer a more detailed view of the tissue-level response to these materials. A study in rats investigating the effect of an unspecified hard chairside relining material on the palatal mucosa revealed an increase in the thickness of the keratinized layer, without an increase in the total epithelial thickness.[4] This suggests a localized tissue response, potentially a protective mechanism, without inducing significant inflammation or hyperplasia.

Studies on PMMA-based materials, the foundational chemistry of many hard reliners including **Truliner**, provide further context. A systematic review of cytotoxicity studies indicated that heat-polymerized acrylic resins generally exhibit lower cytotoxic effects compared to autopolymerizing resins.[1][5] This is primarily attributed to the higher concentration of residual monomer in the latter, which can leach out and cause irritation.[1]

The following table summarizes the available data on the in vivo tissue response to various hard reline materials and related PMMA-based materials.

Material/Material Type	Animal Model/Study Type	Key Findings on Tissue Response	Reference
Tokuso Rebase	Human Clinical Trial	100% of cases showed no irritation to oral tissue after 1 year.	[2]
Tokuso Rebase Fast Set	Human Clinical Trial	No significant tissue irritation observed over 12 months.	[3]
Coe Kooliner	Human Clinical Trial	No significant tissue irritation observed over 12 months.	[3]
Total Hard	Human Clinical Trial	No significant tissue irritation observed over 12 months.	[3]
Hard Chairside Reline Material (unspecified)	Rat (Palatal Application)	Increased thickness of the keratinized layer; no change in total epithelial thickness.	[4]
Autopolymerizing PMMA Resins	Systematic Review (in vitro focus)	Generally higher cytotoxicity than heat-cured resins due to residual monomer.	[1][5]

Experimental Protocols

To aid in the design and interpretation of future biocompatibility studies, detailed methodologies from key experiments are provided below.

Protocol 1: Clinical Evaluation of Hard Denture Relining Materials

- Objective: To evaluate the clinical performance, including tissue irritation, of chemically cured hard denture relining materials over a one-year period.

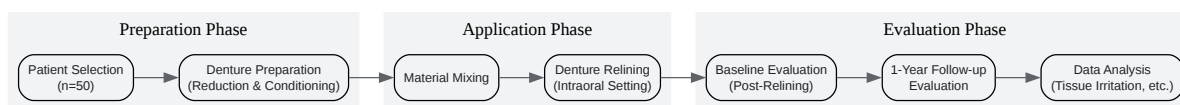
- Methodology:
 - Fifty patients requiring denture relining were enrolled.
 - The denture surface was prepared by reducing the area to be relined and conditioning it with dichloromethane.
 - The relining material (e.g., Tokuso Rebase) was mixed, applied to the denture, and seated in the patient's mouth to set.
 - The relined dentures were evaluated at baseline and after one year using standardized criteria for tissue irritation, staining, discoloration, peeling, and adaptation.
 - Tissue irritation was assessed by visual inspection of the oral mucosa in contact with the relined surface.[\[2\]](#)

Protocol 2: In Vivo Evaluation of Tissue Response in a Rat Model

- Objective: To investigate the effects of a hard chairside relining material on the oral mucosa in vivo.
- Methodology:
 - Denture-like appliances were fabricated to cover the palate of Wistar rats.
 - The appliances were relined with the hard relining material.
 - The appliances were fitted to the rats' palates.
 - After a predetermined period, the animals were euthanized, and the palatal tissues were harvested.
 - The tissues were processed for histological analysis.
 - Quantitative analysis of the palatal epithelium, including the thickness of the keratinized layer and total epithelial thickness, was performed using computerized planimetry.[\[4\]](#)

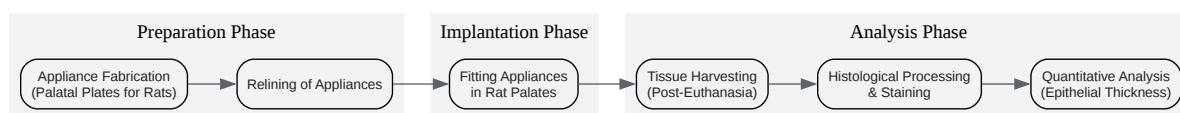
Visualizing Experimental Workflows

The following diagrams illustrate the typical workflows for evaluating the in vivo tissue response to hard reline materials.



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Workflow for Clinical Evaluation of Hard Reline Materials.



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Workflow for In Vivo Tissue Response Study in a Rat Model.

Conclusion

The available evidence suggests that while many modern hard chairside reline materials, including those based on PMMA, are generally well-tolerated in the oral environment, the potential for tissue irritation due to factors like residual monomer exists. Clinical studies of materials like Tokuso Rebase demonstrate excellent long-term biocompatibility with no reported tissue irritation.[2] Animal studies provide a more nuanced picture, indicating subtle histological changes such as increased keratinization in response to some hard reliners.[4]

For researchers and drug development professionals, it is crucial to recognize that the in vivo tissue response can be influenced by the specific chemical composition of the reline material, the polymerization process, and the individual patient's biological response. While "**Truliner**" is a widely used and effective material, further direct comparative in vivo studies with detailed histological analysis would be beneficial to definitively position its biocompatibility relative to

other hard reline alternatives. The experimental protocols and workflows provided in this guide can serve as a template for such future investigations.

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